

An In-depth Technical Guide to **tert-Butyldimethylsilanol**

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Compound of Interest

Compound Name: *tert-Butyldimethylsilanol*

Cat. No.: *B101206*

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This guide provides essential information on the physicochemical properties of **tert-Butyldimethylsilanol**, a key reagent in organic synthesis and materials science. It is intended for researchers, scientists, and professionals involved in drug development and chemical research.

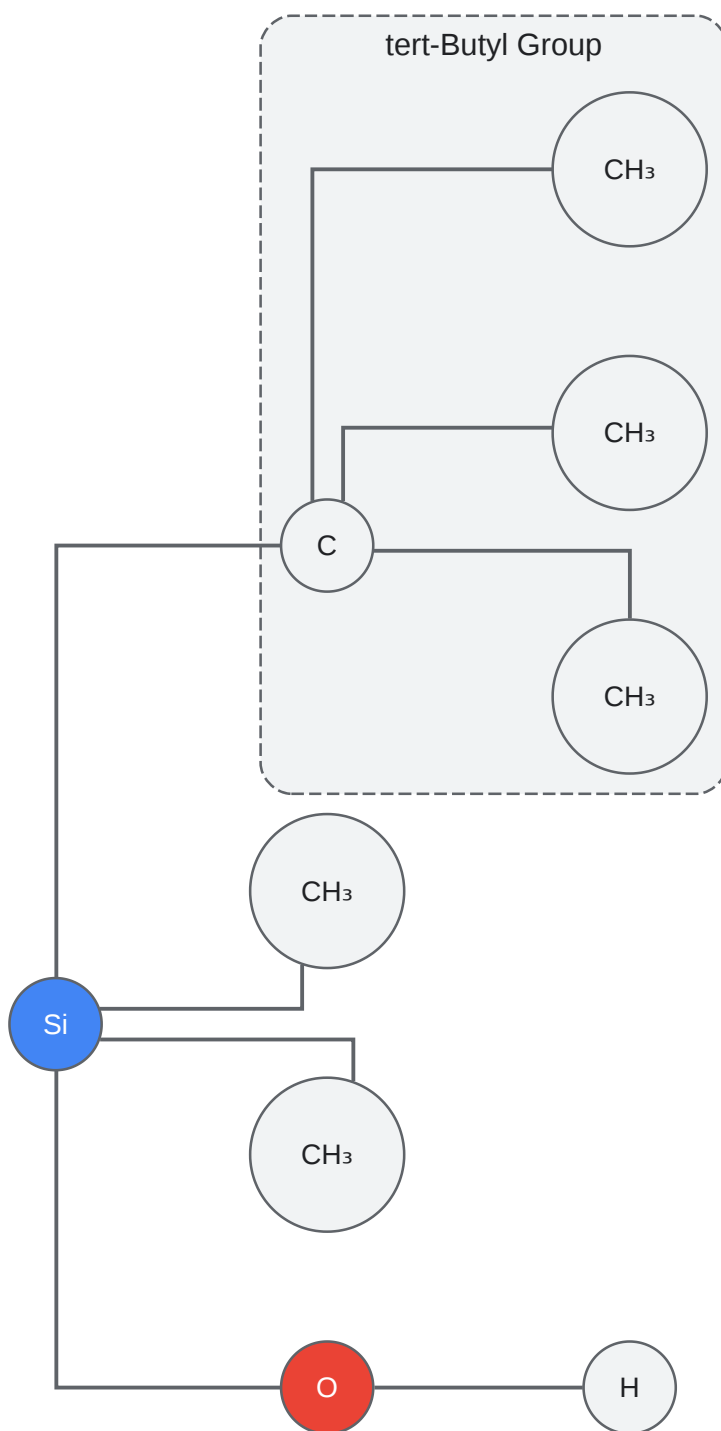
Physicochemical Data

The fundamental molecular properties of **tert-Butyldimethylsilanol** are summarized below. This data is critical for stoichiometric calculations, analytical characterization, and experimental design.

Property	Value	Citations
Molecular Formula	C ₆ H ₁₆ OSi	[1] [2] [3] [4] [5]
Molecular Weight	132.28 g/mol	[1] [2] [3] [4] [5]

Molecular Structure and Connectivity

The structural arrangement of atoms within **tert-Butyldimethylsilanol** dictates its chemical reactivity and physical properties. The following diagram illustrates the connectivity of the constituent atoms.



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Molecular connectivity of **tert-Butyldimethylsilanol**.

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- To cite this document: BenchChem. [An In-depth Technical Guide to tert-Butyldimethylsilanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b101206#tert-butyldimethylsilanol-molecular-weight-and-formula]

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